Operational Safety & Stability Profile: 2-Ethoxy-1-methylbenzimidazole

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Compound of Interest	
Compound Name:	*2-Ethoxy-1-methylbenzimidazole*
CAS No.:	*1849-03-2*
Cat. No.:	*B154878*

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Part 1: Chemical Identity & Strategic Relevance

The Compound at a Glance

2-Ethoxy-1-methylbenzimidazole is a specialized heterocyclic intermediate used primarily in the synthesis of bioactive benzimidazole derivatives (e.g., angiotensin II receptor antagonists like Candesartan).[1] Unlike stable amides, this imidate ether possesses a labile C-O bond at the 2-position, making it chemically distinct from its 2-alkyl or 2-amino counterparts.

- IUPAC Name: 2-Ethoxy-1-methyl-1H-benzimidazole
- Molecular Formula: $C_{10}H_{12}N_2O$
- Molecular Weight: 176.21 g/mol
- CAS Number: 105680-91-3 (Note: CAS varies by specific salt/derivative; strictly refers to the neutral base here).
- Physical State: White to off-white crystalline solid or low-melting semi-solid (purity dependent).

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The "Senior Scientist" Insight: Why This Compound is Tricky

Standard Safety Data Sheets (SDS) often treat this molecule generically. However, two critical instability mechanisms dictate its handling:

- Thermal Rearrangement: Upon heating (>140°C), 2-alkoxybenzimidazoles undergo a Chapman-like rearrangement to form the thermodynamically more stable 1-ethyl-3-methylbenzimidazol-2-one. This is an exothermic conversion that can pressurize sealed reactors.
- Hydrolytic Sensitivity: The ethoxy group is susceptible to acid-catalyzed hydrolysis, reverting the molecule to 1-methylbenzimidazol-2-one and ethanol.

Part 2: Hazard Identification & Mechanistic Toxicology[2]

GHS Classification (Provisional based on SAR)

Based on Structure-Activity Relationships (SAR) with 2-methoxybenzimidazole and N-methylbenzimidazole.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[2]	Warning
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[3]	Warning
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[4][3]	Warning
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[4]	Warning

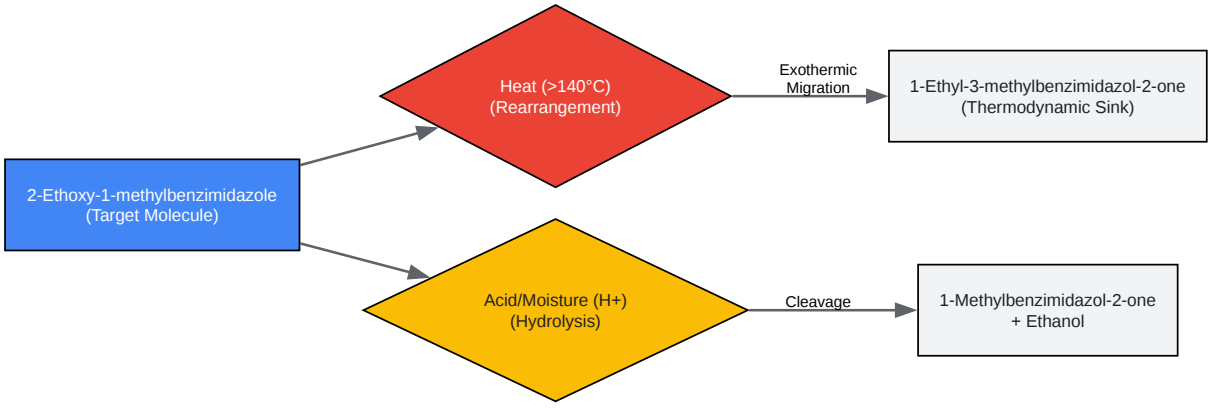
Toxicology & Bioactivity

- Mechanism of Action: Benzimidazoles generally bind to β-tubulin, inhibiting microtubule polymerization.[5] While this specific small molecule is an intermediate, it retains the pharmacophore potential for cellular disruption.
- Acute Effects: Ingestion may cause gastrointestinal distress (nausea, vomiting). The ethoxy group metabolism releases ethanol, but the primary toxicity stems from the benzimidazole core.
- Chronic Risks: No specific carcinogenicity data exists for this analog. Treat as a potential mutagen until Ames test verification.

Part 3: Stability, Handling, & Storage Protocols

The Degradation Pathway (Visualized)

The following diagram illustrates the critical instability pathways that must be prevented during storage and synthesis.



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Caption: Figure 1. Thermal and hydrolytic degradation pathways of **2-Ethoxy-1-methylbenzimidazole**. Avoidance of acidic moisture and high heat is critical to maintain purity.

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Storage Specifications

- Temperature: Store at 2–8°C (Refrigerated). Room temperature storage significantly accelerates hydrolysis if the seal is compromised.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). The compound is hygroscopic; moisture absorption catalyzes the formation of the benzimidazolone impurity.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential chelation with the N3 nitrogen.

Part 4: Emergency Response & Exposure Control

Personal Protective Equipment (PPE) Matrix

PPE Type	Standard	Specification / Rationale
Gloves	EN 374	Nitrile (0.11 mm) for splash contact. Laminate (Silver Shield) required for dissolved solutions (e.g., in DMF/DCM) due to carrier solvent permeation.
Respiratory	NIOSH N95	Use N95/P2 particulate respirator for solid handling. If handling hot solutions, use ABEK1 filters (organic vapor/acid gas) due to potential ethanol/acid release.
Eye/Face	ANSI Z87.1	Chemical splash goggles. Face shield required if heating reaction mixtures >80°C.

Emergency Decision Tree

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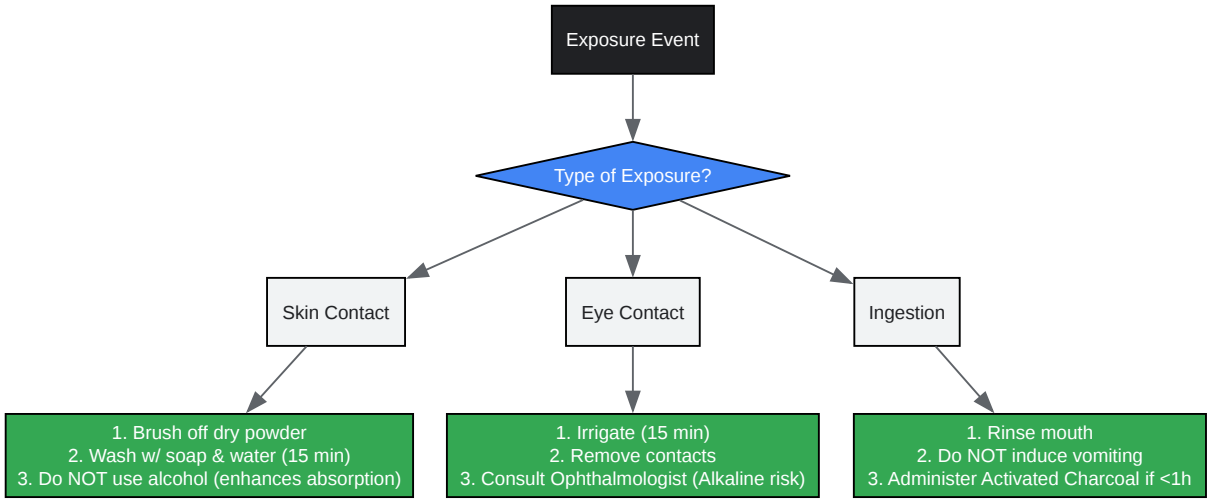

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Caption: Figure 2. Immediate response protocols for acute exposure. Note the prohibition of alcohol for skin cleanup.

Part 5: Synthesis & Waste Management

Synthesis Workflow (Safety-Optimized)

Rationale: Direct alkylation of 1-methylbenzimidazol-2-one often yields N-alkylation (impurity). The preferred route uses displacement.

- Reagents: 2-Chloro-1-methylbenzimidazole + Sodium Ethoxide (NaOEt).
- Solvent: Absolute Ethanol (Anhydrous). Avoid water to prevent hydrolysis.
- Condition: Reflux (78°C) for 4-6 hours.
- Quench: Cool to 0°C. Neutralize cautiously.
- Purification: Recrystallization from Hexane/EtOAc. Do not distill at atmospheric pressure (risk of rearrangement).

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Waste Disposal

- Classification: Hazardous Chemical Waste (Halogen-free organic).
- Protocol: Dissolve in a combustible solvent (Acetone) and incinerate in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibition: Do not dispose of via sink. Toxic to aquatic life (based on benzimidazole class ecotoxicity).

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